

R079 target identification and validation

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Compound of Interest

Compound Name: R079

Cat. No.: B12379753

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An In-depth Technical Guide to the Identification and Validation of the Cellular Target of **R079**

Abstract

This document provides a comprehensive technical overview of the methodologies employed in the identification and validation of the molecular target for the novel compound **R079**. Through a multi-faceted approach encompassing affinity-based proteomics, biophysical interaction analysis, and cellular functional assays, we have identified and validated the Epidermal Growth Factor Receptor (EGFR) as the primary target of **R079**. This guide details the experimental protocols, presents the quantitative data in structured tables, and illustrates the key pathways and workflows using diagrams to offer a clear and thorough understanding of the scientific process.

Target Identification: An Affinity-Based Proteomics Approach

To identify the cellular target of **R079**, an unbiased affinity chromatography approach was coupled with mass spectrometry to isolate and identify binding partners from whole-cell lysates.

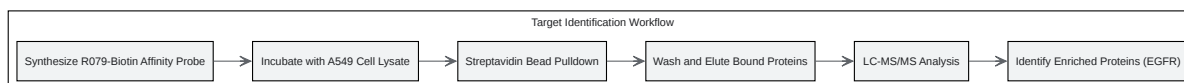
Experimental Protocol: Affinity Chromatography-Mass Spectrometry

- **Synthesis of Affinity Probe:** **R079** was chemically modified to incorporate a linker and a biotin tag, creating **R079**-biotin.
- **Preparation of Cell Lysate:** A549 cells, known to express high levels of EGFR, were cultured, harvested, and lysed in a non-denaturing buffer.
- **Affinity Pulldown:** The cell lysate was incubated with streptavidin beads pre-incubated with either **R079**-biotin or biotin alone (as a negative control).
- **Washing and Elution:** The beads were washed extensively to remove non-specific binding proteins. Bound proteins were then eluted.
- **Proteomic Analysis:** Eluted proteins were separated by SDS-PAGE, in-gel digested with trypsin, and the resulting peptides were analyzed by liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- **Data Analysis:** The MS/MS data were searched against a human protein database to identify the proteins specifically enriched in the **R079**-biotin pulldown compared to the control.

Data: Top Proteins Identified by Mass Spectrometry

Protein ID (UniProt)	Gene Symbol	Protein Name	R079-Biotin Spectral Counts	Control (Biotin) Spectral Counts	Fold Enrichment
P00533	EGFR	Epidermal Growth Factor Receptor	152	3	50.7
P04626	ERBB2	Receptor Tyrosine- Protein Kinase erbB- 2	18	1	18.0
Q9Y6D9	CASK	Peripheral Plasma Membrane Protein CASK	5	0	-
P11362	HSPA5	Heat Shock 70kDa Protein 5 (GRP78)	12	8	1.5

Workflow Diagram



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Figure 1: Workflow for **R079** target identification.

Target Validation: Biophysical and Cellular Assays

Following the identification of EGFR as a high-confidence candidate target, a series of validation experiments were conducted to confirm direct binding and to characterize the functional consequences of the **R079**-EGFR interaction in a cellular context.

Direct Binding Confirmation: Surface Plasmon Resonance (SPR)

To quantify the binding affinity between **R079** and the EGFR protein, Surface Plasmon Resonance (SPR) analysis was performed.

- **Immobilization:** Recombinant human EGFR extracellular domain was immobilized on a CM5 sensor chip.
- **Binding Analysis:** A series of concentrations of **R079** in running buffer were injected over the chip surface.
- **Data Collection:** The association and dissociation of **R079** were monitored in real-time as changes in the SPR signal (response units).
- **Kinetic Analysis:** The resulting sensorgrams were fitted to a 1:1 binding model to determine the association rate (k_a), dissociation rate (k_d), and the equilibrium dissociation constant (K_D).

Analyte	k_a (1/Ms)	k_d (1/s)	K_D (nM)
R079	1.2×10^5	2.5×10^{-4}	2.1

Target Engagement in Cells: Cellular Thermal Shift Assay (CETSA)

CETSA was used to verify that **R079** directly engages with EGFR in intact cells. The principle is that ligand binding stabilizes the target protein, increasing its melting temperature.

- **Treatment:** A549 cells were treated with either vehicle (DMSO) or **R079**.

- **Heating:** The treated cells were heated to a range of temperatures.
- **Lysis and Centrifugation:** Cells were lysed, and the aggregated, denatured proteins were pelleted by centrifugation.
- **Western Blot Analysis:** The amount of soluble EGFR remaining in the supernatant at each temperature was quantified by Western blot.
- **Melt Curve Generation:** The fraction of soluble EGFR was plotted against temperature to generate melt curves for both vehicle and **R079**-treated samples.

Treatment	T_agg (°C) at 50% Soluble Protein	Thermal Shift (ΔT_{agg}) (°C)
Vehicle (DMSO)	48.2	-
R079 (10 μ M)	55.8	+7.6

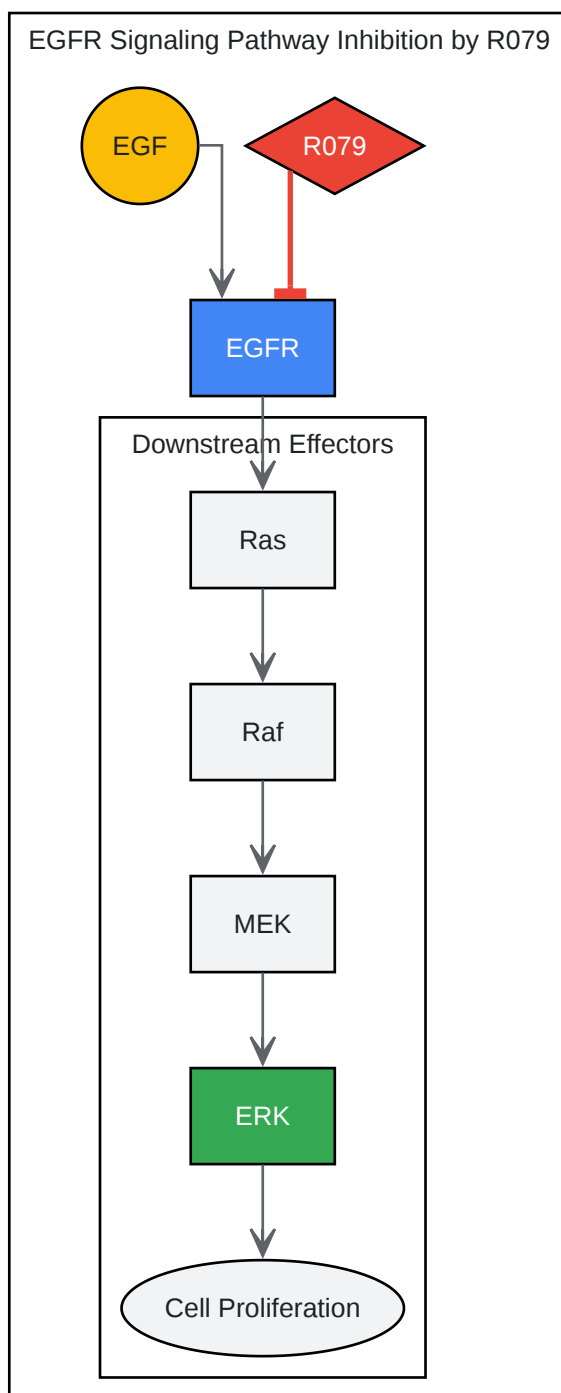
Functional Validation: Inhibition of EGFR Signaling

To determine if **R079** binding to EGFR translates into functional inhibition of its signaling pathway, we assessed the phosphorylation status of EGFR and its downstream effector, ERK.

- **Cell Treatment:** Serum-starved A549 cells were pre-treated with increasing concentrations of **R079** for 2 hours.
- **Stimulation:** Cells were then stimulated with EGF (100 ng/mL) for 10 minutes to activate the EGFR pathway.
- **Lysis and Protein Quantification:** Cells were lysed, and total protein concentration was determined.
- **Western Blot:** Equal amounts of protein were resolved by SDS-PAGE and transferred to a membrane. The membrane was probed with antibodies against phospho-EGFR (Tyr1068), total EGFR, phospho-ERK1/2 (Thr202/Tyr204), and total ERK.

Target Phosphorylation	IC50 (nM)
p-EGFR (Tyr1068)	15.8
p-ERK1/2 (Thr202/Tyr204)	25.3

Signaling Pathway Diagram



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Figure 2: **R079** inhibits the EGFR signaling cascade.

Conclusion

The convergence of evidence from affinity-based proteomics, direct biophysical binding assays, and cellular functional analyses robustly identifies and validates EGFR as the primary molecular target of the compound **R079**. The data presented demonstrates that **R079** binds to EGFR with high affinity, engages the target in a cellular environment leading to its thermal stabilization, and effectively inhibits the downstream signaling pathway, resulting in a potent anti-proliferative effect. These findings provide a solid foundation for the further development of **R079** as a potential therapeutic agent targeting EGFR-driven pathologies.

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